Operational Disposal Guide: (5-Bromo-2-methylpyrimidin-4-yl)methanol

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Compound of Interest

Compound Name:	*(5-Bromo-2-methylpyrimidin-4-yl)methanol*
Cat. No.:	*B13902728*

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CAS: 1807259-37-5 (Analogous/Generic) | Formula: $C_6H_7BrN_2O$ Classification: Halogenated Heterocycle / Functionalized Pyrimidine Primary Hazard: Irritant (Skin/Eye/Respiratory), Acute Toxicity (Oral/Dermal - Potential)

Part 1: Executive Safety Directive

Stop & Verify: Before handling waste, confirm the physical state and solvent matrix.

- Halogen Content: This compound contains Bromine.[1][2] It MUST be disposed of in Halogenated Waste streams. Mixing with non-halogenated solvents (e.g., Acetone, Methanol) significantly increases disposal costs and may violate incineration permits.
- Reactivity: The primary alcohol moiety ($-CH_2OH$) and halogenated ring make this compound sensitive to strong oxidizers and strong acids. Segregate accordingly.

Part 2: Technical Safety Profile (E-E-A-T)

Expertise Note: As a research chemical, specific toxicological data may be sparse. The protocols below are derived from Structure-Activity Relationship (SAR) analysis of analogous

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halogenated pyrimidines.

1. Hazard Identification (GHS Standards)

Hazard Category	Signal Word	H-Code (Inferred)	Description
Acute Toxicity	Warning	H302	Harmful if swallowed.[1] Pyrimidine derivatives can exhibit biological activity affecting metabolic pathways.
Irritation	Warning	H315 / H319	Causes skin and serious eye irritation.[1][3] Halogenated rings are lipophilic and can penetrate dermal layers.
Target Organ	Warning	H335	May cause respiratory irritation.[1][4] Dust or aerosols are particularly hazardous.

2. Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 (minimum) for solid handling; Half-face respirator with organic vapor cartridges (OV/P100) if in solution or heating.
- Dermal: Nitrile gloves (Double gloving recommended: 4 mil inner / 5-8 mil outer).
- Ocular: Chemical splash goggles. Safety glasses are insufficient for liquid handling.

Part 3: Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid (Excess Reagent)

Objective: Containment and segregation from liquid streams.

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- Labeling: Affix a hazardous waste label to a wide-mouth HDPE jar.
  - Text: "Solid Hazardous Waste - Halogenated Organic."[5]
  - Constituents: "**(5-Bromo-2-methylpyrimidin-4-yl)methanol** > 95%."[6]
- Transfer:
  - Use a chemically inert spatula (PTFE or stainless steel).
  - Transfer solid directly into the container. Do not dissolve in solvent for disposal unless required by your facility's specific liquid waste SOP.
- Deactivation (Spill Residue):
  - If solid is spilled, dampen a paper towel with Ethanol (not water, due to solubility) to wipe up.
  - Place the contaminated towel into Solid Hazardous Waste (Debris), not the pure chemical jar.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Objective: Prevent "Bulking" errors that contaminate non-halogenated streams.

- Segregation:
  - Identify the primary solvent.
  - IF solvent is DCM, Chloroform, or DCE: Use Halogenated Carboy.
  - IF solvent is Methanol, Ethyl Acetate, or THF: STILL use Halogenated Carboy because the solute ((5-Bromo...) contains Bromine.
  - Critical Rule: "One drop of halogen makes the whole drum halogenated."
- pH Check:
  - Verify pH is between 5–9.[5]

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- If acidic (e.g., from reaction workup), neutralize with saturated Sodium Bicarbonate ($NaHCO_3$) before adding to the waste carboy to prevent gas evolution/pressurization.

- Bulking:
  - Pour into the carboy labeled: "Halogenated Organic Solvents & Solutes."
  - Record the addition on the carboy log sheet: "Trace **(5-Bromo-2-methylpyrimidin-4-yl)methanol**."

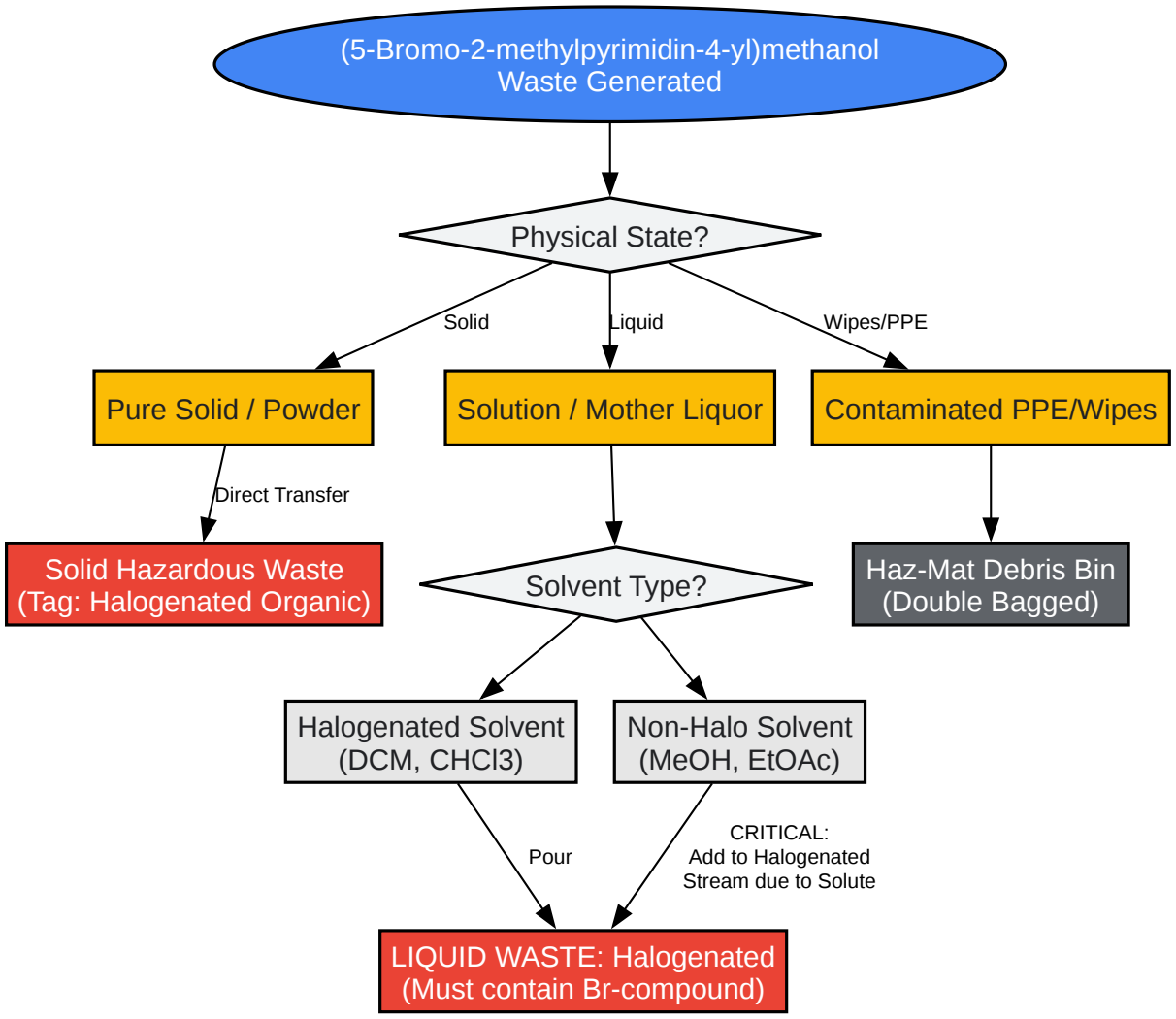
Scenario C: Contaminated Packaging & Debris[5]

- Empty Vials: Triple rinse with a compatible solvent (e.g., Acetone). Pour rinsate into the Halogenated Liquid Waste. Deface the label and discard the glass in "Broken Glass/Sharps" (if permitted) or "Chemically Contaminated Glass" bins.
- Syringes/Needles: Do not recap. Discard immediately into a rigid Biohazard/Sharps container labeled "Chemical Sharps."

Part 4: Waste Flow Visualization

The following diagram illustrates the decision logic for segregating this specific compound to ensure compliance.

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Caption: Decision tree for segregating halogenated pyrimidine waste. Note that solutions in non-halogenated solvents must still enter the Halogenated Waste stream.

Part 5: Regulatory & Compliance Reference

- RCRA Code (USA): This compound is not P-listed or U-listed specifically. However, waste solutions often carry F002 (Spent Halogenated Solvents) if mixed with DCM/Chloroform.

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- Characteristic Waste: If the waste solution is flammable (Flash point < 60°C), it carries code D001. If toxic constituents leach, it may carry D019 (Carbon Tetrachloride) or D022 (Chloroform) depending on the solvent matrix used.
- European Waste Catalogue (EWC):
  - Pure Substance: 16 05 06* (Laboratory chemicals, consisting of or containing hazardous substances).
  - Halogenated Solutions: 14 06 02* (Other halogenated solvents and solvent mixtures).

References

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- To cite this document: BenchChem. [Operational Disposal Guide: (5-Bromo-2-methylpyrimidin-4-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13902728/docs#operational-disposal-guide-5-bromo-2-methylpyrimidin-4-yl-methanol]

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